

Synthesis of N-(4-methoxybenzoyl)glycine from Glycine: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycine, N-[N-(4-methoxybenzoyl)glycyl]-

Cat. No.: B187625

[Get Quote](#)

Abstract

This document provides a detailed protocol for the synthesis of N-(4-methoxybenzoyl)glycine, also known as 4-methoxyhippuric acid, from glycine. The synthesis is achieved via a Schotten-Baumann reaction, a widely used method for the N-acylation of amino acids. This application note is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. The protocol outlines the necessary reagents, equipment, and step-by-step procedures for the reaction, work-up, and purification of the target compound. Additionally, a summary of key quantitative data and characterization parameters is provided for easy reference.

Introduction

N-acylglycines, such as N-(4-methoxybenzoyl)glycine, are an important class of compounds with applications in medicinal chemistry and as intermediates in the synthesis of more complex molecules. The 4-methoxybenzoyl moiety is a common structural feature in various biologically active compounds. The synthesis of N-(4-methoxybenzoyl)glycine from the readily available starting materials, glycine and 4-methoxybenzoyl chloride, is a straightforward and efficient process. The Schotten-Baumann reaction provides a robust method for this transformation, involving the acylation of the amino group of glycine in an aqueous alkaline medium.^[1] This reaction is characterized by its operational simplicity and generally good yields.

Reaction Scheme

The synthesis of N-(4-methoxybenzoyl)glycine from glycine proceeds according to the following reaction scheme:

Experimental Protocol

Materials and Equipment:

- Glycine
- 4-Methoxybenzoyl chloride
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl), concentrated
- Deionized water
- Ethanol (for recrystallization)
- Erlenmeyer flask (250 mL)
- Magnetic stirrer and stir bar
- Beakers
- Graduated cylinders
- Buchner funnel and filter paper
- pH paper or pH meter
- Melting point apparatus
- Infrared (IR) spectrometer
- Nuclear Magnetic Resonance (NMR) spectrometer

Procedure:

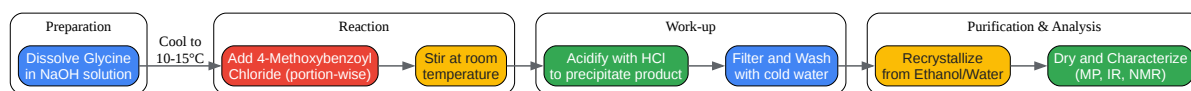
- **Preparation of Glycine Solution:** In a 250 mL Erlenmeyer flask, dissolve 7.5 g (0.1 mol) of glycine in 100 mL of 1 M sodium hydroxide solution. Cool the solution to 10-15 °C in an ice bath with continuous stirring.
- **Acylation Reaction:** To the cooled glycine solution, add 17.1 g (0.1 mol) of 4-methoxybenzoyl chloride portion-wise over a period of 30 minutes while maintaining the temperature below 15 °C and stirring vigorously. Continue stirring for an additional hour at room temperature after the addition is complete.
- **Precipitation of the Product:** After the reaction is complete, acidify the solution to a pH of approximately 2-3 by the slow addition of concentrated hydrochloric acid. This should be done in a fume hood with careful monitoring of the pH. A white precipitate of N-(4-methoxybenzoyl)glycine will form.
- **Isolation and Washing:** Collect the precipitated product by vacuum filtration using a Buchner funnel. Wash the solid with two portions of cold deionized water (2 x 50 mL) to remove any inorganic salts and unreacted starting materials.
- **Purification:** Recrystallize the crude product from a minimal amount of hot ethanol or an ethanol-water mixture to obtain pure N-(4-methoxybenzoyl)glycine as a white crystalline solid.
- **Drying and Characterization:** Dry the purified crystals in a desiccator or a vacuum oven at a moderate temperature. Determine the yield and characterize the product by measuring its melting point and recording its IR, ¹H NMR, and ¹³C NMR spectra.

Data Presentation

Parameter	Value
Molecular Formula	C ₁₀ H ₁₁ NO ₄
Molecular Weight	209.20 g/mol
Appearance	White crystalline solid
Melting Point	163-165 °C (for the analogous 4-methylhippuric acid)[2][3]
Expected Yield	>80%
¹ H NMR	Predicted
δ (ppm)	~3.8 (s, 3H, -OCH ₃), ~4.0 (d, 2H, -CH ₂ -), ~7.0 (d, 2H, Ar-H), ~7.8 (d, 2H, Ar-H), ~8.5 (t, 1H, -NH-), ~12.5 (s, 1H, -COOH)
¹³ C NMR	Predicted
δ (ppm)	~42 (-CH ₂ -), ~55 (-OCH ₃), ~114 (Ar-C), ~126 (Ar-C), ~129 (Ar-C), ~162 (Ar-C), ~168 (C=O, amide), ~171 (C=O, acid)
IR Spectroscopy	Predicted
ν (cm ⁻¹)	~3300 (N-H stretch), ~3000-2500 (O-H stretch, carboxylic acid), ~1720 (C=O stretch, carboxylic acid), ~1640 (C=O stretch, amide I), ~1550 (N-H bend, amide II), ~1250 (C-O stretch, ether)

Note: The provided NMR and IR data are predicted values based on the structure of N-(4-methoxybenzoyl)glycine and spectral data of analogous compounds. Actual experimental values may vary slightly.

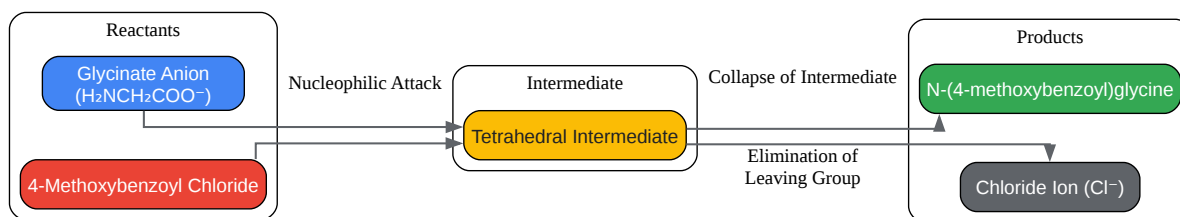
Experimental Workflow



[Click to download full resolution via product page](#)

Figure 1. Experimental workflow for the synthesis of N-(4-methoxybenzoyl)glycine.

Signaling Pathway/Logical Relationship Diagram



[Click to download full resolution via product page](#)

Figure 2. Logical diagram of the Schotten-Baumann reaction mechanism.

Conclusion

The synthesis of N-(4-methoxybenzoyl)glycine from glycine using the Schotten-Baumann reaction is an efficient and reliable method suitable for laboratory-scale preparation. The protocol described provides a clear, step-by-step guide for researchers, and the accompanying data and diagrams offer a comprehensive overview of the synthesis and its underlying mechanism. This application note serves as a valuable resource for scientists engaged in organic synthesis and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy N-(4-Methoxybenzyl)glycine | 20839-78-5 [smolecule.com]
- 2. 4-METHYLHIPPURIC ACID | 27115-50-0 [chemicalbook.com]
- 3. 4-Methylhippuric acid 98% | 27115-50-0 [sigmaaldrich.com]
- To cite this document: BenchChem. [Synthesis of N-(4-methoxybenzoyl)glycine from Glycine: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b187625#synthesis-protocol-for-n-4-methoxybenzoyl-glycine-from-glycine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

